

3-Fluoro-5-(trifluoromethyl)benzoic acid physical properties

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Compound of Interest

Compound Name: 3-Fluoro-5-(trifluoromethyl)benzoic acid

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An In-depth Technical Guide to the Physical Properties of **3-Fluoro-5-(trifluoromethyl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Fluoro-5-(trifluoromethyl)benzoic acid is a fluorinated aromatic carboxylic acid that serves as a crucial building block in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} The presence of both a fluorine atom and a trifluoromethyl group significantly influences its physicochemical properties, impacting its reactivity, metabolic stability, and bioavailability in potential drug candidates.^[1] This guide provides a comprehensive overview of the known physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**, supported by detailed experimental protocols for their determination.

Core Physical Properties

The following table summarizes the key physical and chemical identifiers for **3-Fluoro-5-(trifluoromethyl)benzoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ F ₄ O ₂	[1][3]
Molecular Weight	208.11 g/mol	[1][3][4][5]
CAS Number	161622-05-5	[1][3][5]
Appearance	White to almost white powder/crystal	[1]
Melting Point	102 - 108 °C	[1][5]
Boiling Point	239.6 ± 40.0 °C (Predicted)	[6]
Density	1.489 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	3.43 ± 0.10 (Predicted)	[6]
Solubility	Soluble in Methanol	[6]

Experimental Protocols

This section details standardized methodologies for determining the key physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology: Capillary Melting Point Determination[7][8][9][10][11]

- Sample Preparation: A small amount of the dry, finely powdered **3-Fluoro-5-(trifluoromethyl)benzoic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[8][9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube with paraffin oil or a digital melting point apparatus).[8]

- Heating: The apparatus is heated gradually, with the temperature rise controlled to approximately 1-2°C per minute as the expected melting point is approached.[10]
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1 - T2.[9]
- Confirmation: The procedure should be repeated with a fresh sample to ensure accuracy.[8]

Solubility Determination

Understanding the solubility of a compound in various solvents is fundamental for its application in synthesis, purification, and formulation.

Methodology: Qualitative Solubility Testing[12][13][14]

- Solvent Selection: A range of solvents should be used to classify the compound's solubility. A typical panel includes water, 5% aqueous sodium bicarbonate (NaHCO₃), 5% aqueous sodium hydroxide (NaOH), 5% aqueous hydrochloric acid (HCl), and an organic solvent like diethyl ether or hexane.[12][14]
- Procedure:
 - Add approximately 25 mg of **3-Fluoro-5-(trifluoromethyl)benzoic acid** to a small test tube.
 - Add 0.75 mL of the chosen solvent in portions, shaking vigorously after each addition.[12]
 - Observe whether the solid dissolves completely.
- Interpretation:
 - Solubility in water suggests the presence of polar functional groups.
 - Insolubility in water but solubility in 5% NaOH and 5% NaHCO₃ is characteristic of a strong organic acid, such as a carboxylic acid.[12]
 - Solubility in an organic solvent like diethyl ether indicates a degree of nonpolar character.

pKa Determination

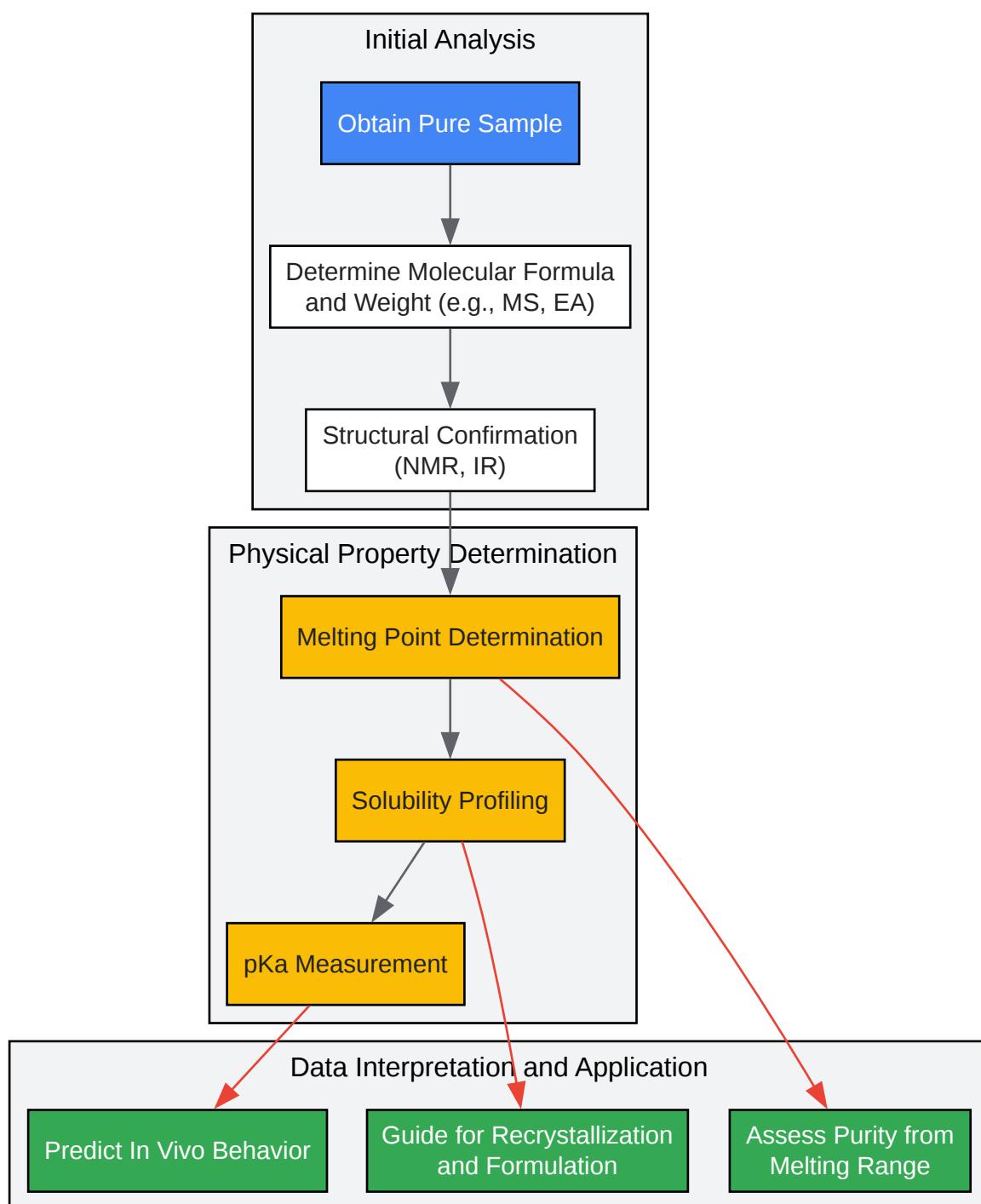
The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution.

Methodology: Potentiometric Titration[15][16][17]

- Solution Preparation: A standard solution of **3-Fluoro-5-(trifluoromethyl)benzoic acid** (e.g., 1 mM) is prepared in a suitable solvent, often a mixture of water and an organic co-solvent like methanol if aqueous solubility is low.[16] A standardized solution of a strong base (e.g., 0.1 M NaOH) is also prepared.[15][16]
- Titration: The acid solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. The basic solution is added incrementally from a burette.[16]
- Data Collection: The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
- Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the titration curve.[16][17] For robust results, a minimum of three titrations should be performed.[16]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the initial physicochemical characterization of a novel benzoic acid derivative like **3-Fluoro-5-(trifluoromethyl)benzoic acid**.



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Physicochemical Characterization Workflow

Conclusion

The physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**, particularly its acidic nature and melting point, are well-defined. While experimental data for some properties like boiling point and density are not readily available, established analytical protocols can be employed for their determination. A thorough understanding of these physical characteristics is essential for the effective utilization of this compound in research and development, particularly in the fields of medicinal chemistry and material science.

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- 17. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
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